

3-[4-(Methylsulfanyl)phenyl]benzonitrile SMILES string and InChIKey

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Compound of Interest

Compound Name: 3-[4-(Methylsulfanyl)phenyl]benzonitrile

CAS No.: 893734-96-8

Cat. No.: B1607667

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Technical Guide: 3-[4-(Methylsulfanyl)phenyl]benzonitrile[1] Executive Summary

3-[4-(Methylsulfanyl)phenyl]benzonitrile (CAS: 893734-96-8) is a biaryl nitrile derivative characterized by a donor-acceptor (push-pull) electronic structure. The molecule consists of a biphenyl core substituted with an electron-withdrawing cyano group (-CN) at the 3-position and an electron-donating methylsulfanyl (thiomethyl, -SMe) group at the 4'-position.

This compound serves as a critical intermediate in the synthesis of advanced functional materials, particularly liquid crystals and organic light-emitting diodes (OLEDs), where its anisotropic geometry and electronic polarization are exploited. It is also utilized in medicinal chemistry as a scaffold for developing inhibitors targeting specific G-protein coupled receptors (GPCRs).

Part 1: Chemical Identity & Informatics[2][3]

The following identifiers are established based on the canonical structure of the molecule.

Identifier	Value
CAS Registry Number	893734-96-8
IUPAC Name	3-[4-(methylsulfanyl)phenyl]benzonitrile
Molecular Formula	C ₁₄ H ₁₁ NS
Molecular Weight	225.31 g/mol
Canonical SMILES	<chem>CSC1=CC=C(C=C1)C2=CC=CC(=C2)C#N</chem>
InChI String	InChI=1S/C14H11NS/c1-16-14-8-6-12(7-9-14)13-4-2-3-11(10-13)5-15/h2-4,6-10H,1H3

Structural Analysis

The molecule features a biphenyl backbone. The torsion angle between the two phenyl rings is critical for its properties; while steric hindrance is low (allowing near-planarity in solid state), solution-phase dynamics allow rotation.

- Ring A (Acceptor): 3-cyanophenyl. The nitrile group withdraws electron density via induction and resonance.
- Ring B (Donor): 4-(methylsulfanyl)phenyl.^[1] The sulfur atom donates electron density into the pi-system via its lone pairs.

Part 2: Electronic Properties & Synthesis Strategy

Electronic "Push-Pull" System

The juxtaposition of the electron-rich thiomethyl group and the electron-poor nitrile group creates a dipole moment across the long axis of the molecule. This "push-pull" character is essential for:

- Non-Linear Optics (NLO): High hyperpolarizability.

- Liquid Crystallinity: The dipole promotes intermolecular alignment, characteristic of mesogenic cyanobiphenyls.

Synthetic Pathway: Suzuki-Miyaura Coupling

The most robust method for synthesizing **3-[4-(Methylsulfanyl)phenyl]benzonitrile** is the Suzuki-Miyaura cross-coupling reaction. This pathway is preferred over Stille coupling (toxicity of tin) or Negishi coupling (sensitivity to moisture) due to the stability of boronic acids and mild reaction conditions.

Retrosynthetic Analysis

The biaryl bond is formed between:

- Fragment A (Electrophile): 3-Bromobenzonitrile (commercially available, stable).
- Fragment B (Nucleophile): 4-(Methylthio)phenylboronic acid.

Experimental Protocol

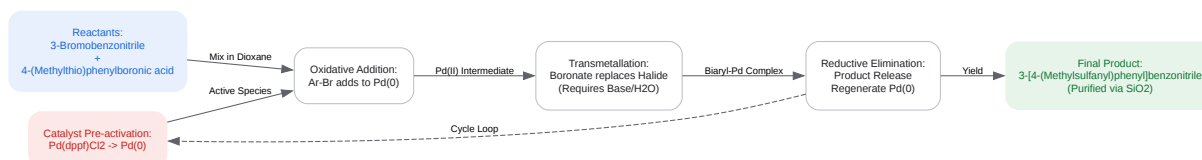
- Reagents: 3-Bromobenzonitrile (1.0 eq), 4-(Methylthio)phenylboronic acid (1.1 eq).
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ (3-5 mol%). The bidentate ligand (dppf) prevents catalyst decomposition and enhances the reductive elimination step.
- Base: Potassium Carbonate (K₂CO₃, 2.0 eq) or Cesium Carbonate (Cs₂CO₃).
- Solvent: 1,4-Dioxane/Water (4:1 ratio). Water is crucial to dissolve the inorganic base and facilitate the transmetallation step.
- Conditions: Degassed, heated to 80-100°C for 4-12 hours under Nitrogen/Argon.

Validation (QC):

- TLC: Monitor disappearance of 3-bromobenzonitrile (R_f ~0.6 in Hexane/EtOAc 4:1).
- Workup: Dilute with water, extract with ethyl acetate, dry over Na₂SO₄.
- Purification: Silica gel column chromatography.

Part 3: Visualization of Synthetic Workflow

The following diagram illustrates the catalytic cycle and workflow for the synthesis of the target molecule.



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Figure 1: Suzuki-Miyaura cross-coupling workflow for the synthesis of **3-[4-(Methylsulfanyl)phenyl]benzonitrile**, highlighting the catalytic cycle stages.

Part 4: Applications & Safety

Materials Science (Liquid Crystals)

Cyanobiphenyls are the archetypal mesogens (liquid crystal formers). The addition of the thiomethyl group at the 4-position serves two purposes:

- **Polarizability:** Sulfur is more polarizable than oxygen (methoxy), which tends to increase the clearing point (transition from nematic to isotropic) and optical anisotropy ().
- **Viscosity:** While thioethers often increase viscosity compared to ethers, they provide distinct phase behavior useful in eutectic mixtures for displays.

Drug Discovery (Bioisosteres)

In medicinal chemistry, this molecule acts as a scaffold.

- The Nitrile (-CN) group is a robust hydrogen bond acceptor and is metabolically stable compared to other polar groups.
- The Thiomethyl (-SMe) group is a lipophilic handle (increasing LogP) that can be oxidized metabolically to sulfoxides (-S=O) or sulfones (-SO₂), altering the pharmacokinetic profile (metabolic soft spot).

Safety Protocols

- Cyanide Handling: While the nitrile group is covalently bound, combustion or strong acid hydrolysis can release HCN. Work in a well-ventilated fume hood.
- Sulfur Compounds: Thioethers can have potent odors and may poison palladium catalysts if not highly purified (though less problematic than free thiols).
- Palladium Scavenging: For pharmaceutical use, residual Pd must be removed using scavengers (e.g., SiliaMetS® Thiol) to <10 ppm levels.

References

- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. Retrieved from [\[Link\]](#)
- Gray, G. W. (1982). The Chemistry of Liquid Crystals. Philosophical Transactions of the Royal Society of London. Series A, 309(1507), 77–92. (Context on Cyanobiphenyls). Retrieved from [\[Link\]](#)

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